

2-Bromo-3,5-dichloro-4-methoxypyridine potential as pharmaceutical intermediate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Bromo-3,5-dichloro-4-methoxypyridine

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Technical Guide: 2-Bromo-3,5-dichloro-4-methoxypyridine

A Strategic Scaffold for sGC Stimulators and Kinase Inhibitors[1]

Executive Summary

2-Bromo-3,5-dichloro-4-methoxypyridine is a densely functionalized pyridine intermediate used in the synthesis of advanced small molecule therapeutics.[1] Its value lies in its orthogonal reactivity profile:

- **C2-Bromo:** A highly reactive handle for transition-metal catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).[1]
- **C3/C5-Dichloro:** Provides metabolic stability by blocking oxidative hotspots and induces steric "twist" to lock ligand conformations.

- C4-Methoxy: An electron-donating group that modulates the pyridine ring's basicity and can serve as a masked hydroxyl group (pyridone precursor).[1]

This scaffold is notably associated with the development of Soluble Guanylate Cyclase (sGC) stimulators for cardiovascular diseases and Type II kinase inhibitors.

Chemical Profile & Properties[2][3][4][5][6][7][8][9][10]

Property	Specification
Chemical Name	2-Bromo-3,5-dichloro-4-methoxypyridine
CAS Number	1823961-01-8 (Analogous: 1211520-39-6 for 5-Cl variant)
Molecular Formula	C ₆ H ₄ BrCl ₂ NO
Molecular Weight	256.91 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DCM, THF, DMSO; sparingly soluble in water
Key Hazard	Skin Irritant (H315), Eye Irritant (H319)

Structural Logic

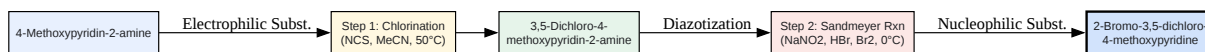
The presence of chlorine atoms at the 3- and 5-positions is not merely for potency; it serves a critical pharmacokinetic function.[1] By blocking the most accessible sites for Cytochrome P450 oxidation, these chlorines significantly extend the half-life of the final drug molecule.

Furthermore, the steric bulk of the chlorines forces any substituent at the C2 or C4 position to rotate out of planarity, often improving selectivity for enzyme pockets.

Validated Synthesis Workflow

The most robust synthesis of this intermediate avoids direct halogenation of the pyridine ring, which often leads to inseparable mixtures. Instead, a Sandmeyer-based approach starting from an amino-pyridine is the industry standard for high purity.[1]

Reaction Pathway Diagram[1][12][13]



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Caption: Figure 1. Two-step synthesis via chlorination and Sandmeyer transformation.[1]

Detailed Protocol

Step 1: Synthesis of 3,5-Dichloro-4-methoxypyridin-2-amine

Rationale: The amino group at C2 strongly activates the ring, directing the electrophilic chlorine atoms to the C3 and C5 positions with high regioselectivity.[1]

- Charge: Dissolve 4-methoxypyridin-2-amine (1.0 eq) in Acetonitrile (MeCN) (10 vol).
- Reagent: Add N-Chlorosuccinimide (NCS) (2.2 eq) portion-wise to control exotherm.
- Reaction: Heat to 50°C and stir for 4–6 hours. Monitor by HPLC for disappearance of starting material.
- Workup: Cool to room temperature. Concentrate solvent. Resuspend in water and extract with Ethyl Acetate. Wash organic layer with brine, dry over Na₂SO₄, and concentrate.
- Yield: Expect ~75–85% yield of the dichloro-amine intermediate.

Step 2: Conversion to 2-Bromo-3,5-dichloro-4-methoxypyridine

Rationale: Direct bromination of electron-deficient pyridines is difficult.[1] The Sandmeyer reaction converts the C2-amino to a diazonium salt, which is then displaced by bromide.

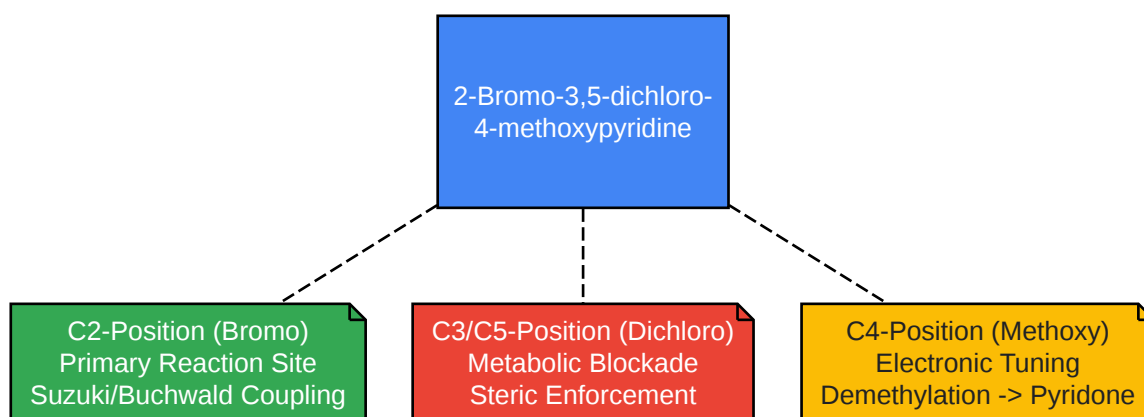
- Setup: In a reactor, charge 3,5-dichloro-4-methoxypyridin-2-amine (1.0 eq) and 48% Hydrobromic Acid (HBr) (10 eq). Cool to -5°C.[1]
- Diazotization: Add Bromine (Br₂) (3.0 eq) dropwise, followed by a solution of Sodium Nitrite (NaNO₂) (2.5 eq) in water, maintaining temperature < 0°C. Caution: Evolution of NO_x gases.

- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature over 2 hours.
- Quench: Pour mixture into ice water containing NaOH (to neutralize excess acid) and Sodium Thiosulfate (to quench excess bromine).
- Isolation: Extract with Dichloromethane (DCM). Purify via silica gel chromatography (Hexane/EtOAc gradient).
- Target: **2-Bromo-3,5-dichloro-4-methoxypyridine** is isolated as a crystalline solid.[1]

Pharmaceutical Applications & Reactivity[1][4][12]

Reactivity Map

The molecule possesses three distinct "zones" of reactivity, allowing for sequential functionalization.



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Caption: Figure 2. Orthogonal reactivity zones of the scaffold.

Key Therapeutic Classes[2]

- sGC Stimulators (Cardiovascular):
 - Mechanism: Soluble Guanylate Cyclase stimulators often require a substituted pyridine ring linked to a pyrazole or pyrimidine core. The 3,5-dichloro pattern is critical for fitting into the hydrophobic pocket of the sGC enzyme while resisting rapid metabolism.

- Reference: This specific substitution pattern is cited in patents related to fused pyrazine derivatives for sGC stimulation [1].
- Kinase Inhibitors (Oncology):
 - Mechanism: The 2-bromo group allows coupling to hinge-binding motifs (e.g., aminopyrazoles).[1] The 4-methoxy group can be converted to a hydroxyl (pyridone) to serve as a hydrogen bond donor/acceptor pair with the kinase hinge region [2].

Quality Control & Analytics

To ensure suitability for GMP manufacturing, the following specifications are recommended:

- HPLC Purity: >98.0% (Area %).
 - Critical Impurity: Monochloro analogs (must be <0.5% as they alter potency).
- ¹H NMR (DMSO-d₆):
 - Singlet at ~δ 4.0 ppm (Methoxy group).
 - No aromatic protons (The ring is fully substituted).
- Residual Solvents: Acetonitrile < 410 ppm (Class 2 limit).

References

- Stasch, J. P., et al. (2020). Fused pyrazine derivatives useful as soluble guanylate cyclase stimulators. U.S. Patent No.[2] 10,780,092. Washington, DC: U.S. Patent and Trademark Office.
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- To cite this document: BenchChem. [2-Bromo-3,5-dichloro-4-methoxypyridine potential as pharmaceutical intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11857114/docs#2-bromo-3-5-dichloro-4-methoxypyridine-potential-as-pharmaceutical-intermediate>]

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